

# 3-Methylcyclohexene CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Methylcyclohexene

Cat. No.: B1581247

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## An In-depth Technical Guide to 3-Methylcyclohexene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **3-methylcyclohexene**, a cyclic olefin of interest in various research and development applications.

### 1. Chemical Identification and Formula

**3-Methylcyclohexene** is a colorless liquid organic compound.<sup>[1]</sup> It is structurally characterized by a cyclohexene ring with a methyl group substituent at the third carbon position.

Table 1: Chemical Identifiers for **3-Methylcyclohexene**

Identifier	Value
CAS Number	591-48-0[2][3][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> [1][2][3][4][5][7]
Molecular Weight	96.17 g/mol [2][3]
IUPAC Name	3-methylcyclohexene[2]
Synonyms	3-methyl-1-cyclohexene, cyclohexene, 3-methyl[2][4]

## 2. Physicochemical Properties

A summary of the key physicochemical properties of **3-methylcyclohexene** is presented below, offering a valuable reference for experimental design and execution.

Table 2: Physicochemical Data for **3-Methylcyclohexene**

Property	Value
Appearance	Colorless liquid[1]
Density	0.8000 g/mL[2]
Boiling Point	104°C[2][5]
Flash Point	-3°C[2][5]
Refractive Index	1.4425 to 1.4445[2]

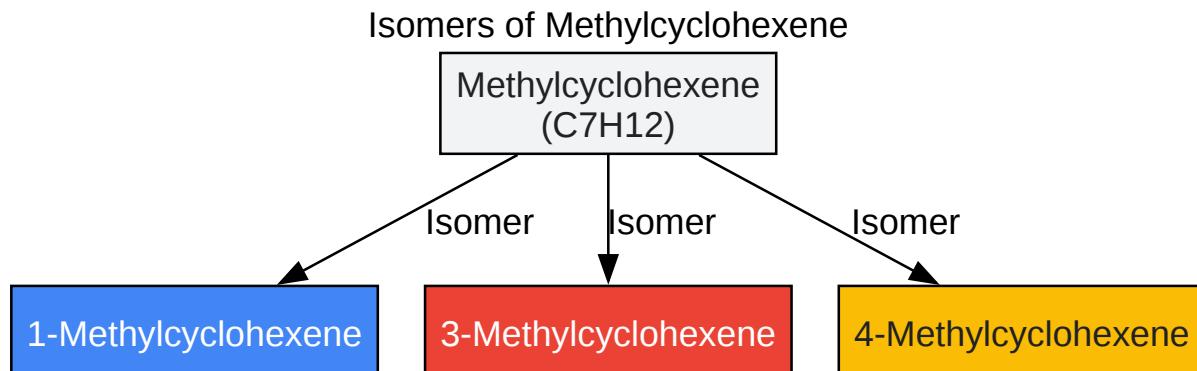
## 3. Experimental Considerations

Due to its high flammability, appropriate safety precautions must be taken when handling **3-methylcyclohexene**.[5] It is incompatible with strong oxidizing agents.[5]

## 4. Logical Relationship of Isomers

**3-Methylcyclohexene** is one of three structural isomers of methylcyclohexene, the others being 1-methylcyclohexene and 4-methylcyclohexene.[1] All share the same molecular formula

but differ in the position of the methyl group and/or the double bond within the cyclohexene ring.



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Caption: Structural isomers of methylcyclohexene.

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- To cite this document: BenchChem. [3-Methylcyclohexene CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at:

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